

Application Note: Characterizing Thulium-Doped Fiber Amplifier (TDFA) Gain and Noise Figure

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Compound of Interest

Compound Name: TDFA

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Introduction

Thulium-Doped Fiber Amplifiers (**TDFA**s) are crucial components in optical communication systems, particularly for amplifying signals in the S-band (1460–1530 nm) and the 2 μ m waveband.[1] Their wide gain bandwidth makes them suitable for a variety of applications, including long-haul telecommunication and optical sensing.[2] Accurate characterization of a **TDFA**'s performance is paramount for system design and optimization. The two primary figures of merit for an optical amplifier are its gain and noise figure (NF).[3]

This application note provides a detailed overview of the principles behind **TDFA** operation and presents standardized protocols for characterizing its gain and noise figure.

Principles of TDFA Operation

TDFAs operate on the principle of stimulated emission in a thulium-doped optical fiber. A pump laser excites the thulium ions to a higher energy state, creating a population inversion. When a signal photon at the appropriate wavelength passes through the fiber, it stimulates the excited ions to relax to a lower energy level, releasing a new photon that is identical to the signal photon in terms of wavelength, phase, and polarization. This process results in the amplification of the optical signal.

Several pumping schemes are utilized for **TDFA**s, with common pump wavelengths including 79x nm, 10xx nm, 1.4 μm, and 1.56 μm, each targeting different energy level transitions of the thulium ions to achieve amplification in specific wavelength bands.[1][4] The choice of pumping scheme, along with the length of the thulium-doped fiber (TDF), significantly influences the amplifier's gain and noise characteristics.[2][5]

Gain

Gain is a measure of the amplification provided by the **TDFA** and is defined as the ratio of the output signal power to the input signal power, typically expressed in decibels (dB).[3]

$$\text{Gain (dB)} = 10 * \log_{10} (P_{\text{out}} / P_{\text{in}})$$

Where:

- P_{out} is the output signal power.
- P_{in} is the input signal power.

The gain of a **TDFA** is dependent on several factors, including the input signal wavelength, input signal power, pump power, and the length of the TDF.[2][6][7]

Noise Figure (NF)

The noise figure quantifies the degradation of the signal-to-noise ratio (SNR) as the signal passes through the amplifier.[8] It is a critical parameter as it indicates how much noise the amplifier adds to the signal.[3] The noise figure is defined as the ratio of the input SNR to the output SNR in dB.[9]

$$\text{NF (dB)} = 10 * \log_{10} (\text{SNR}_{\text{in}} / \text{SNR}_{\text{out}})$$

Where:

- SNR_{in} is the signal-to-noise ratio at the input of the **TDFA**.
- SNR_{out} is the signal-to-noise ratio at the output of the **TDFA**.

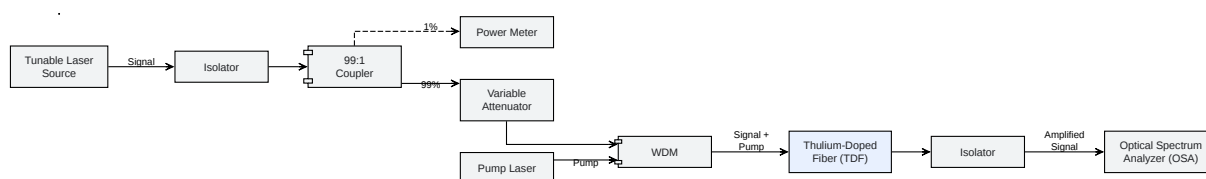
Amplified Spontaneous Emission (ASE) is the primary source of noise in a **TDFA**.^[10] The noise figure is influenced by factors such as the pump wavelength, pump power, and the TDF length.^[11]

Experimental Characterization

This section outlines the experimental protocols for measuring the gain and noise figure of a **TDFA**.

Experimental Setup

A generalized experimental setup for **TDFA** characterization is depicted below. The specific components may vary based on the operational wavelength range of the **TDFA** under test.



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Caption: Experimental setup for **TDFA** gain and noise figure measurement.

Protocol for Gain Measurement

- System Calibration:
 - Connect the tunable laser source (TLS) directly to the optical spectrum analyzer (OSA) through the variable attenuator to measure the input signal power (P_{in}) at the desired wavelength.

- Record the power level. This serves as the reference input power.
- **TDFA Measurement:**
 - Assemble the experimental setup as shown in the diagram above.
 - Set the TLS to the desired wavelength and the variable attenuator to achieve the target input signal power.
 - Turn on the pump laser and set it to the desired power level.
 - Measure the amplified output signal power (P_{out}) using the OSA.
 - Calculate the gain using the formula: $\text{Gain (dB)} = P_{out} \text{ (dBm)} - P_{in} \text{ (dBm)}$.
- **Data Collection:**
 - Repeat the measurement across the desired range of wavelengths, input signal powers, and pump powers to fully characterize the **TDFA's** gain performance.

Protocol for Noise Figure Measurement

The noise figure is typically measured using the interpolation method with an OSA.[3]

- **System Setup:**
 - Use the same experimental setup as for the gain measurement.
- **Measurement Procedure:**
 - With the **TDFA** active (pump laser on), measure the output spectrum using the OSA.
 - The OSA will capture both the amplified signal peak and the underlying ASE noise level.
 - The noise figure is calculated by the OSA using the following principle: The ASE power is measured at wavelengths slightly offset from the signal peak and interpolated to the signal wavelength.[3]

- The noise figure is then determined from the signal power and the interpolated ASE power density. Most modern OSAs have a built-in function for automated noise figure calculation.
- Data Collection:
 - Vary the wavelength, input signal power, and pump power to characterize the noise figure under different operating conditions.

Data Presentation

The collected data should be organized into tables for clear comparison and analysis.

Table 1: **TDFA** Gain vs. Wavelength and Pump Power (Input Signal Power: -30 dBm, TDF Length: 10 m)

Wavelength (nm)	Gain at 200 mW Pump Power (dB)	Gain at 300 mW Pump Power (dB)	Gain at 400 mW Pump Power (dB)
1470	22.5	25.8	28.1
1480	24.1	27.5	30.2
1490	25.0	28.6	31.5
1500	24.8	28.2	31.0
1510	23.9	27.1	29.8
1520	22.1	25.3	27.9
1530	20.5	23.6	26.1

Table 2: **TDFA** Noise Figure vs. Wavelength and Pump Power (Input Signal Power: -30 dBm, TDF Length: 10 m)

Wavelength (nm)	NF at 200 mW Pump Power (dB)	NF at 300 mW Pump Power (dB)	NF at 400 mW Pump Power (dB)
1470	5.5	5.8	6.2
1480	5.2	5.5	5.9
1490	5.0	5.3	5.7
1500	5.1	5.4	5.8
1510	5.4	5.7	6.1
1520	5.8	6.2	6.6
1530	6.2	6.6	7.0

Table 3: **TDFA** Gain and Noise Figure vs. Input Signal Power (Wavelength: 1490 nm, Pump Power: 400 mW, TDF Length: 10 m)

Input Signal Power (dBm)	Gain (dB)	Noise Figure (dB)
-40	32.0	5.6
-30	31.5	5.7
-20	28.3	6.0
-10	22.1	6.5
0	15.4	7.2

Signaling Pathways and Workflows

TDFA Pumping Scheme and Amplification Process

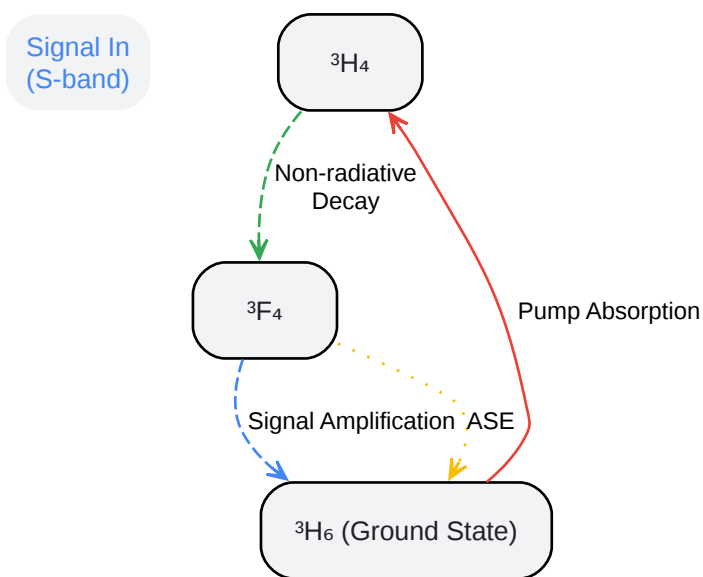
The following diagram illustrates the energy level transitions in a typical **TDFA** pumping scheme.

Pump
(e.g., 1064 nm)

Stimulated
Emission

Spontaneous
Emission (ASE)

Thulium Ion Energy Levels

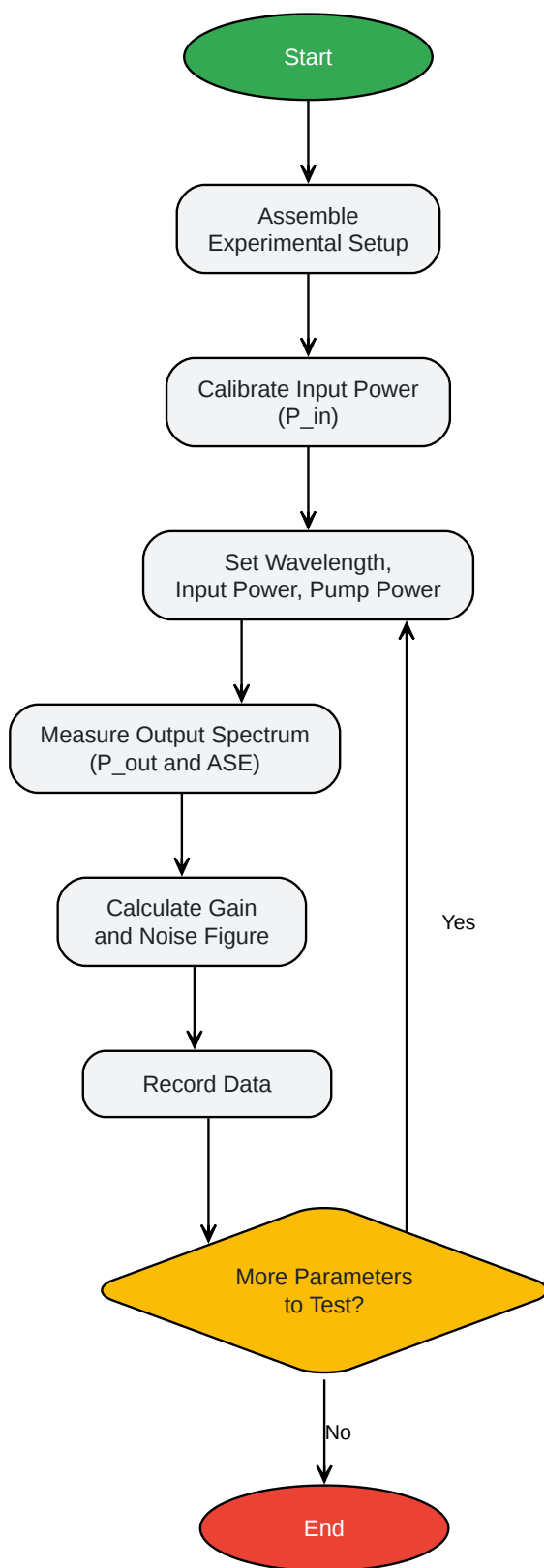


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Caption: Energy level diagram for a **TDFA**.

Logical Workflow for TDFA Characterization

The logical workflow for characterizing a **TDFA** is summarized in the following diagram.



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Caption: Logical workflow for **TDFA** characterization.

Conclusion

The protocols and information provided in this application note serve as a comprehensive guide for the accurate and repeatable characterization of **TDFA** gain and noise figure. By following these standardized procedures, researchers and engineers can obtain reliable data to optimize the performance of optical communication and sensing systems that employ Thulium-Doped Fiber Amplifiers.

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References

- 1. Thulium-Doped Fiber Amplifier (TDFA) - FiberLabs Inc. [fiberlabs.com]
- 2. DSpace [cora.ucc.ie]
- 3. exfo.com [exfo.com]
- 4. researchgate.net [researchgate.net]
- 5. scispace.com [scispace.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. www3.advantest.com [www3.advantest.com]
- 9. perso.telecom-paristech.fr [perso.telecom-paristech.fr]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
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